

ML254: A Technical Guide to a Selective mGluR5 Positive Allosteric Modulator

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Compound of Interest

Compound Name: ML254

Cat. No.: B15616505

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An In-depth Examination of the Chemical Properties, Mechanism of Action, and Therapeutic Potential of a Key Neuroscience Research Tool

Introduction

ML254 has emerged as a significant chemical probe in the field of neuroscience, offering researchers a potent and selective tool to investigate the function of the metabotropic glutamate receptor 5 (mGluR5).^[1] As a positive allosteric modulator (PAM), **ML254** enhances the receptor's response to its endogenous ligand, glutamate, providing a nuanced approach to modulating glutamatergic neurotransmission.^[1] This technical guide provides a comprehensive overview of **ML254**, detailing its chemical structure, physicochemical properties, mechanism of action, and its application in both in vitro and in vivo research, with a particular focus on its potential relevance to central nervous system (CNS) disorders such as schizophrenia.

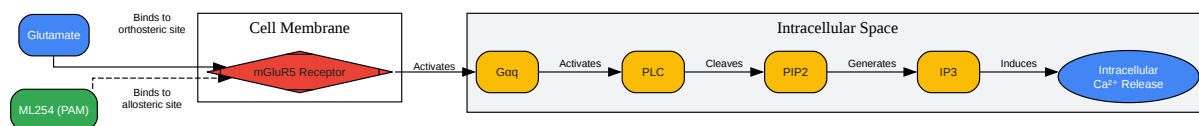
Chemical Structure and Physicochemical Properties

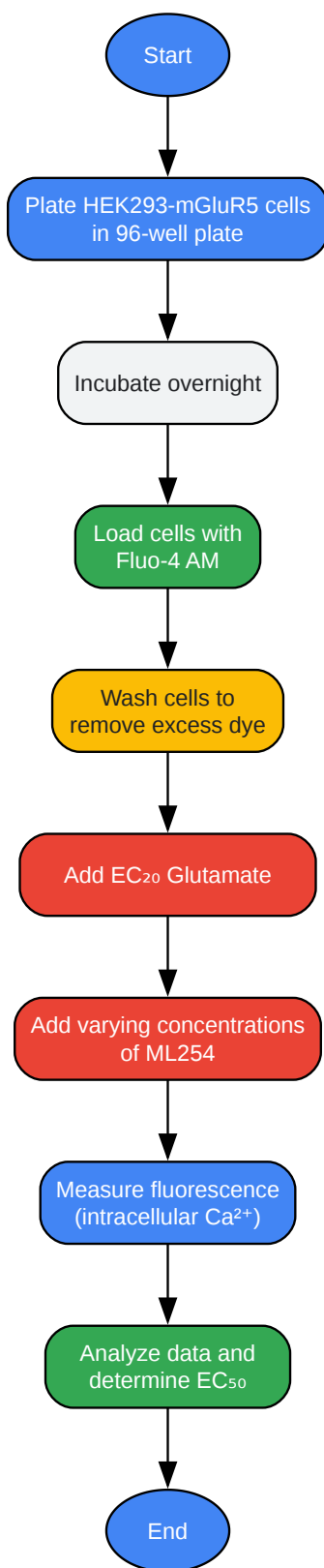
ML254 is a small molecule with a defined chemical structure that dictates its biological activity. Its systematic IUPAC name is N-(3-methyl-1,2,4-oxadiazol-5-yl)-4-(phenylethynyl)picolinamide. The key physicochemical properties of **ML254** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₅ FN ₂ O ₂	MyBioSource
Molecular Weight	310.32 g/mol	MyBioSource
Canonical SMILES	<chem>CC1(COC1)NC(=O)C2=NC=C(C=C2)C#CC3=CC(=CC=C3)F</chem>	MyBioSource
CAS Number	1428630-86-7	MyBioSource
Purity	>98% (HPLC)	MyBioSource
Solubility	DMSO: 10mM	MyBioSource

Mechanism of Action: Potentiating Glutamatergic Signals

ML254 exerts its effects by acting as a positive allosteric modulator of the mGluR5 receptor, a class C G-protein coupled receptor (GPCR).[1] Unlike orthosteric agonists that directly activate the receptor, PAMs like **ML254** bind to a distinct allosteric site, inducing a conformational change that increases the affinity and/or efficacy of the endogenous agonist, glutamate.[2] Specifically, **ML254** competitively interacts with the MPEP allosteric binding site on the mGluR5 receptor.[3][4] This potentiation of glutamate signaling through mGluR5 can lead to the activation of downstream pathways, including the Gαq/PLC/IP3 cascade, resulting in the mobilization of intracellular calcium.[5]





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Sources

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